

Proper Disposal of 2,4-Difluoro-3-nitropyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 2,4-Difluoro-3-nitropyridine

Cat. No.: B057348

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This guide provides essential safety and logistical information for the proper disposal of **2,4-Difluoro-3-nitropyridine**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Safety and Hazard Information

2,4-Difluoro-3-nitropyridine is a hazardous chemical that requires careful handling and disposal. It is harmful if swallowed, comes into contact with skin, or is inhaled.[1][2] The substance is known to cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[1][2][3]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C ₅ H ₂ F ₂ N ₂ O ₂	
Molecular Weight	160.08 g/mol	
Appearance	Solid or semi-solid	
Storage Temperature	2-8°C, Inert atmosphere	
Purity	≥95%	[3]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
- P270: Do not eat, drink or smoke when using this product.[1][2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P501: Dispose of contents/container to an approved waste disposal plant.[5][6]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the procedural steps for the safe collection, storage, and disposal of **2,4-Difluoro-3-nitropyridine** waste.

1. Personal Protective Equipment (PPE): Before handling the chemical waste, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.[4]

- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[4]
- Body Protection: A lab coat and additional protective clothing as necessary.
- Respiratory Protection: Use only in a well-ventilated area or with appropriate exhaust ventilation, such as a fume hood.[4]

2. Waste Collection and Segregation:

- Container: Collect waste **2,4-Difluoro-3-nitropyridine** and any contaminated materials (e.g., pipette tips, absorbent pads) in a designated, leak-proof, and sealable container that is chemically compatible.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**2,4-Difluoro-3-nitropyridine**," and appropriate hazard pictograms.
- Segregation: Do not mix this waste with other chemical waste streams. It is incompatible with strong oxidizing agents.

3. Spill Management: In the event of a spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.[5]
- Remove all sources of ignition.[5]
- Contain the spill and absorb it with an inert, dry material such as vermiculite, sand, or a commercial absorbent.
- Carefully collect the absorbed material and place it into the designated hazardous waste container.[5]
- Clean the spill area thoroughly.

4. Temporary Storage:

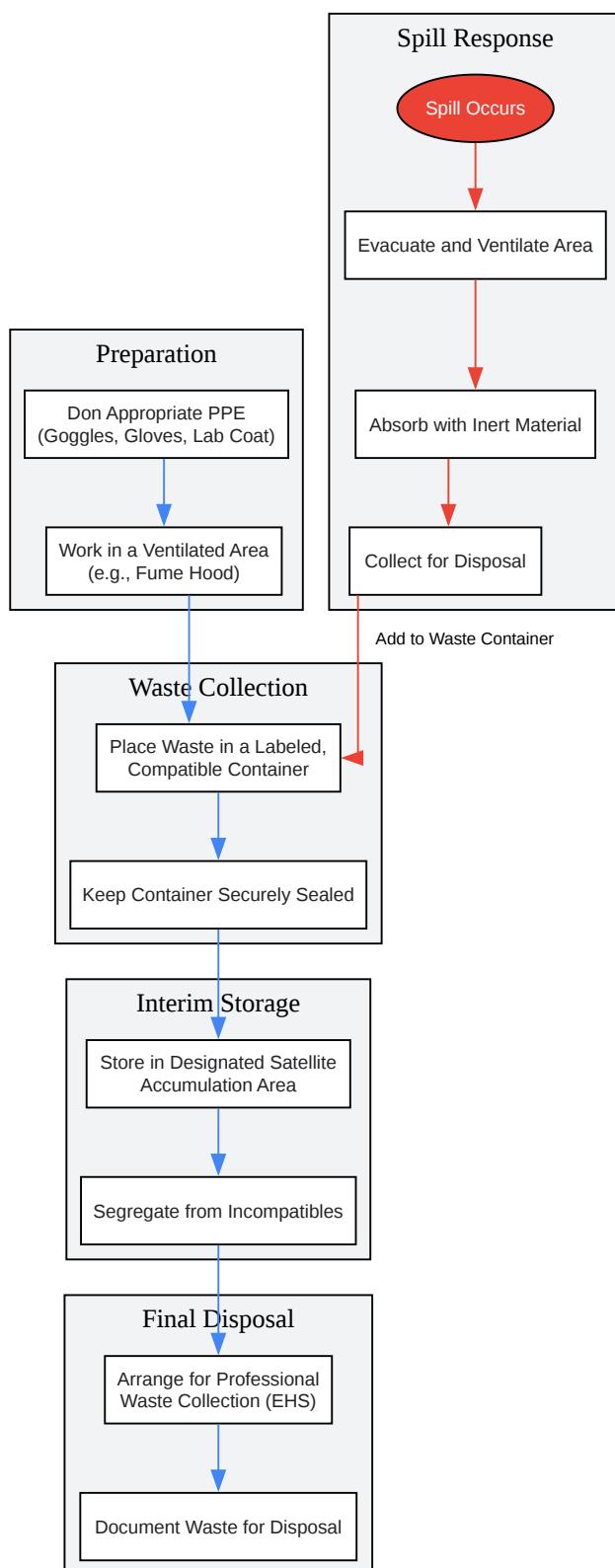
- Store the sealed waste container in a designated, secure satellite accumulation area.
- The storage area must be cool, dry, and well-ventilated, away from heat or ignition sources.

5. Professional Disposal:

- Arrange for the collection of the hazardous waste by a licensed environmental waste management company or your institution's Environmental Health and Safety (EHS) department.
- Disposal must adhere to all local, state, and federal regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2,4-Difluoro-3-nitropyridine**.

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Caption: Workflow for the safe disposal of **2,4-Difluoro-3-nitropyridine**.

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